

An In-depth Technical Guide to the Physical Properties of N,N-Diisopropylethylenediamine

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Compound of Interest

Compound Name: *N,N-Diisopropylethylenediamine*

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N,N-Diisopropylethylenediamine is a crucial organic compound utilized as a versatile building block and ligand in various chemical syntheses. Its unique structural characteristics, featuring both primary and tertiary amine functionalities, make it a valuable intermediate in the production of pharmaceuticals and other complex organic molecules. This guide provides a comprehensive overview of its core physical properties, supported by methodologies for their determination and a summary of its chemical identity.

Core Physical and Chemical Properties

A summary of the key physical and chemical properties of **N,N-Diisopropylethylenediamine** is presented below. This data is essential for its handling, application in synthetic protocols, and for analytical characterization.

Property	Value	Reference
Molecular Formula	C8H20N2	[1]
Molecular Weight	144.26 g/mol	[2]
CAS Number	121-05-1	[1]
Appearance	Colorless liquid	[2]
Odor	Strong amine-like	[2]
Boiling Point	162.8 °C at 760 mmHg	[1]
170 °C	[2]	
Density	0.837 g/cm ³	[1]
Refractive Index (n _{20/D})	1.4289	[1]
Flash Point	49.3 °C	[1]
Solubility	Fully miscible in water	[1][3]
Soluble in organic solvents like ethanol and acetone	[4]	
Vapor Pressure	2.13 mmHg at 25°C	[1]
pKa	10.18 ± 0.28 (Predicted)	[1]

Experimental Protocols for Property Determination

While specific experimental protocols for **N,N-diisopropylethylenediamine** are not extensively detailed in publicly available literature, standard methodologies are employed for the determination of its physical and chemical properties. The following outlines the general procedures for key analytical techniques used in the characterization of this compound.[5]

Determination of Boiling Point

The boiling point of a liquid is a fundamental physical property that is indicative of its purity. The atmospheric boiling point of **N,N-Diisopropylethylenediamine** can be determined using a distillation apparatus. The sample is heated in a flask connected to a condenser, and the

temperature at which the liquid and vapor phases are in equilibrium is recorded. For smaller sample quantities, micro-boiling point determination methods can be utilized.

Measurement of Density

Density is typically measured at a specified temperature, often 25 °C. A pycnometer or a digital density meter can be used for accurate measurements. The mass of a known volume of the substance is determined, and the density is calculated by dividing the mass by the volume.

Refractive Index Measurement

The refractive index is a measure of how light propagates through a substance and is a valuable tool for identifying and assessing the purity of liquid samples. An Abbe refractometer is commonly used for this measurement. A small amount of the liquid is placed on the prism of the refractometer, and the refractive index is read directly from the instrument's scale at a specified temperature and wavelength (typically the sodium D-line, 589 nm).

Spectroscopic Characterization

Spectroscopic techniques are essential for confirming the molecular structure and purity of **N,N-Diisopropylethylenediamine**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy provide detailed information about the molecular structure. The chemical shifts, integrations, and coupling patterns of the signals in the NMR spectrum can be used to confirm the presence of the diisopropyl and ethylenediamine moieties.[\[5\]](#)
- Fourier-Transform Infrared (FT-IR) Spectroscopy: FT-IR spectroscopy is used to identify the functional groups present in the molecule. The spectrum of **N,N-Diisopropylethylenediamine** will show characteristic absorption bands for N-H and C-N stretching and bending vibrations.[\[5\]](#)
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. The molecular ion peak in the mass spectrum will correspond to the molecular weight of **N,N-Diisopropylethylenediamine**.[\[5\]](#)[\[6\]](#)

- Gas Chromatography (GC): GC is a powerful technique for assessing the purity of volatile compounds like **N,N-Diisopropylethylenediamine**. A single, sharp peak in the chromatogram is indicative of a high-purity sample.[5]

Illustrative Synthetic Workflow

The synthesis of **N,N-Diisopropylethylenediamine** can be achieved through various routes. One common method involves the ammonolysis of N,N-diisopropylamino chloroethane hydrochloride. The following diagram illustrates a general workflow for its synthesis and purification.

Caption: A generalized workflow for the synthesis of **N,N-Diisopropylethylenediamine**.

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